

methods to stabilize 9,12-Octadecadienal in standard solutions

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 9,12-Octadecadienal

CAS No.: 26537-70-2

Cat. No.: S2904674

Get Quote

Chemical Profile of 9,12-Octadecadienal

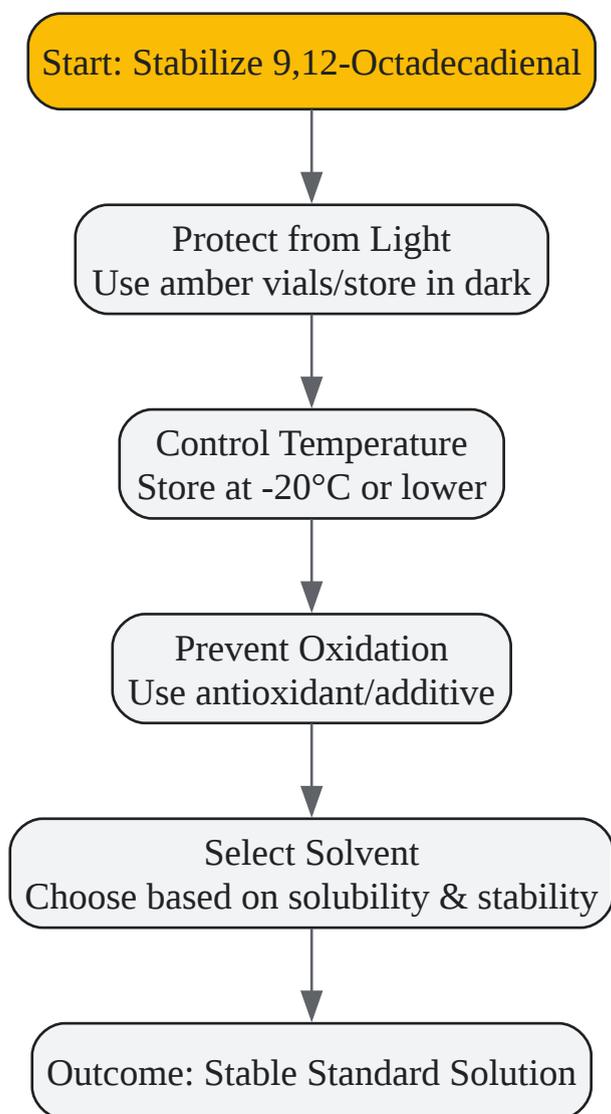
This table summarizes the basic identifying information for **9,12-Octadecadienal**, which is crucial for understanding its behavior [1] [2]:

Property	Description
Chemical Formula	C ₁₈ H ₃₂ O
Molecular Weight	264.4461 g/mol
CAS Registry Number	26537-70-2
IUPAC Name	9,12-Octadecadienal
Other Names	Octadeca-9,12-dienal

Recommended Stabilization Strategies

Although direct studies on **9,12-Octadecadienal** are scarce, its structure provides clues. The aldehyde group and two double bonds make it susceptible to oxidation and polymerization. The following workflow outlines

a logical approach to developing a stabilization strategy.



[Click to download full resolution via product page](#)

Based on this workflow, here are the specific actions you can take:

- **Protect from Light:** The compound is likely light-sensitive. **Always use amber glass vials** for standard solutions and store them in the dark [3].
- **Control Temperature:** Store standard solutions at low temperatures. **-20°C is a recommended starting point** for long-term storage of sensitive organic compounds [3]. Avoid repeated freeze-thaw cycles by storing in single-use aliquots.
- **Prevent Oxidation:** The "dienal" structure is prone to oxidation and radical attack [4].
 - Consider adding a small amount (e.g., 0.1%) of a stable **antioxidant** like **Butylated Hydroxytoluene (BHT)** to the solution [5].

- Purging the solution container with an **inert gas** (e.g., nitrogen or argon) before sealing can displace oxygen and significantly improve stability.
- **Select Appropriate Solvent:** Preparation begins with a compatible solvent. The solubility data for a similar compound suggests **ethanol** is a suitable solvent, which is also common for standard solutions [3].

Finding More Specific Information

To obtain more precise protocols, you may need to broaden your search:

- **Search for Analogues:** Look for stabilization studies on compounds with similar functional groups, such as **other unsaturated aldehydes** (e.g., 2,4-Alkadienals).
- **Consult Supplier COAs:** If you purchase this compound from a chemical supplier, check the **Certificate of Analysis (COA)** for specific storage conditions and stability data [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. 9,12-Octadecadienal - the NIST WebBook [webbook.nist.gov]
2. 9,12-Octadecadienal - the NIST WebBook [webbook.nist.gov]
3. , DPPH Free Radical [sigmaaldrich.com]
4. 3 Factors That Stabilize Free – Master Organic Chemistry Radicals [masterorganicchemistry.com]
5. In vitro antioxidant and free scavenging activity of different... radical [bm Cresnotes.biomedcentral.com]

To cite this document: Smolecule. [methods to stabilize 9,12-Octadecadienal in standard solutions].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b2904674#methods-to-stabilize-9-12-octadecadienal-in-standard-solutions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com